

Application Notes and Protocols for the Antiviral Activity of GC-376

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Compound of Interest

Compound Name: GC583

Cat. No.: B1192733

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Note: Initial searches for the compound "GC583" did not yield any specific information on its antiviral activity. However, a compound with a similar nomenclature, "GC-376," is a well-documented broad-spectrum antiviral agent, particularly against coronaviruses. It is highly probable that the query intended to refer to GC-376. The following application notes and protocols are based on the available scientific literature for GC-376.

Introduction

GC-376 is a potent inhibitor of the main protease (Mpro), an enzyme essential for the replication of many viruses, including coronaviruses.^{[1][2]} By targeting Mpro, GC-376 effectively blocks the viral replication cycle.^[2] This document provides a summary of the antiviral activity of GC-376 in various cell lines, detailed experimental protocols for its evaluation, and diagrams illustrating its mechanism of action and experimental workflows.

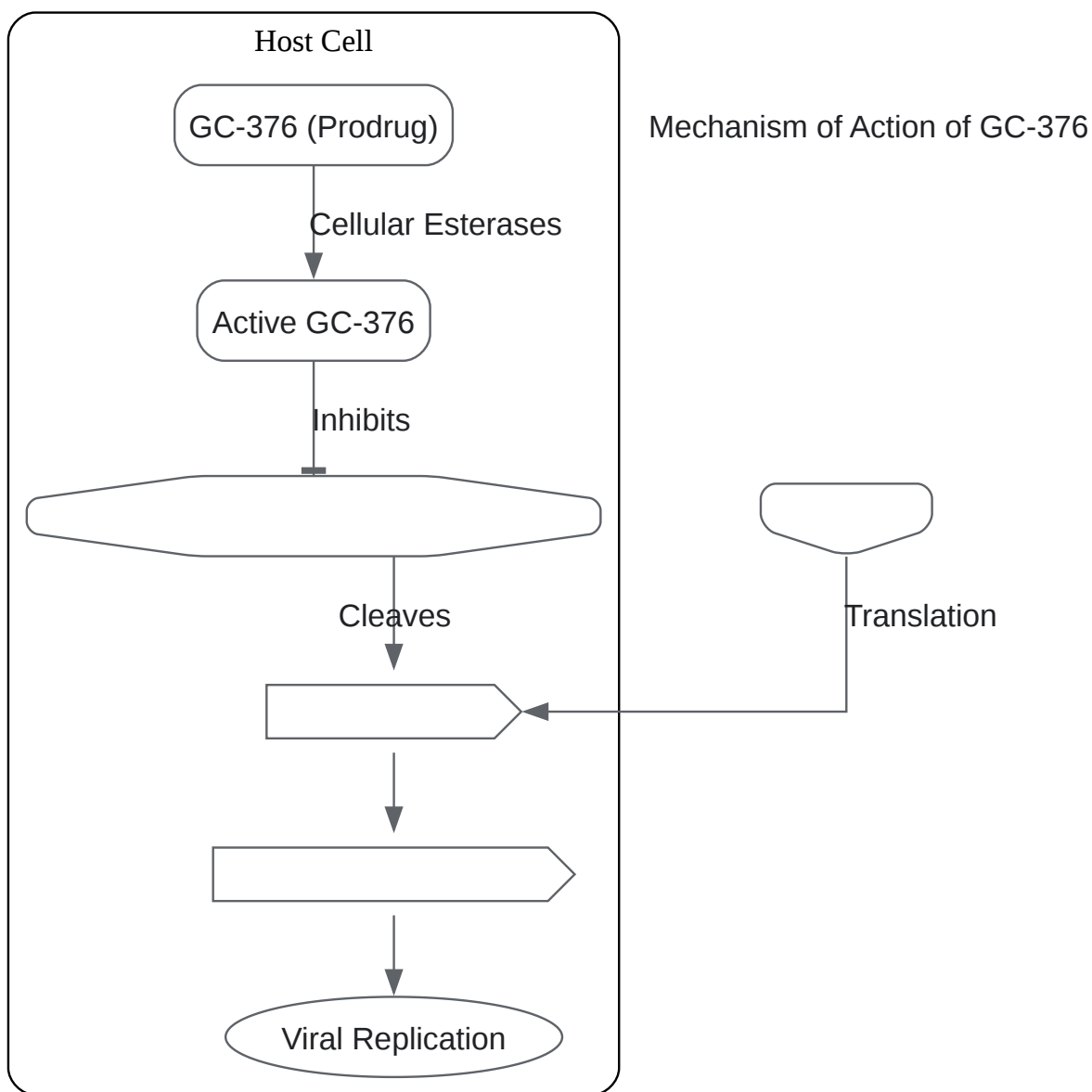
Data Presentation: Antiviral Activity and Cytotoxicity of GC-376

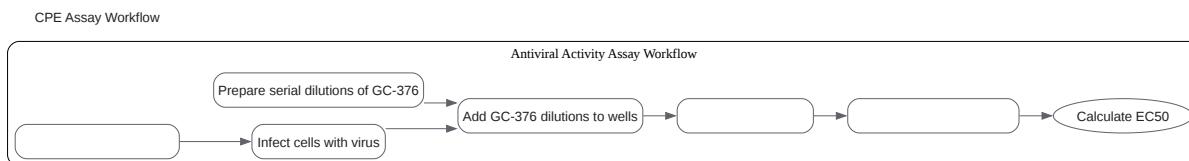
The antiviral efficacy of GC-376 has been evaluated in several cell lines against a range of coronaviruses. The tables below summarize the 50% effective concentration (EC50) and 50% cytotoxic concentration (CC50) values.

Virus	Cell Line	EC50 (μ M)	CC50 (μ M)	Selectivity Index (SI = CC50/EC50)	Reference
SARS-CoV-2	Caco-2	0.45 ± 0.05	>100	>222	[2]
SARS-CoV-2	Vero E6	0.16 ± 0.03	>100	>625	[2]
MERS-CoV	Vero E6	0.12 ± 0.02	>100	>833	[2]
HCoV-OC43	HCT-8	0.084 ± 0.01	>100	>1190	[2]
HCoV-229E	MRC-5	3.37 ± 0.41	>100	>29.6	[2]
HCoV-NL63	LLC-MK2	0.099 ± 0.01	>100	>1010	[2]

Mechanism of Action

GC-376 is a prodrug that is converted to its active form, a dipeptide-based protease inhibitor, within the cell. The active form of GC-376 targets and covalently binds to the catalytic cysteine residue in the active site of the viral main protease (Mpro). This binding inactivates the enzyme, preventing it from cleaving the viral polyproteins into functional proteins required for viral replication.[\[2\]](#) In some cell types, such as Vero cells, GC-376 has a dual mechanism of action, inhibiting both the viral Mpro and the host cell's cathepsin L, which is involved in viral entry.[\[1\]](#)





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References

- 1. Boceprevir, calpain inhibitors II and XII, and GC-376 have broad-spectrum antiviral activity against coronaviruses - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Boceprevir, calpain inhibitors II and XII, and GC-376 have broad-spectrum antiviral activity against coronaviruses in cell culture - PMC [pmc.ncbi.nlm.nih.gov]
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